

Application of 2-Amino-4,5-dimethylthiazole Hydrobromide in Agrochemical Synthesis

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Compound of Interest

Compound Name: 2-Amino-4,5-dimethylthiazole
hydrobromide

Cat. No.: B1265580

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Introduction

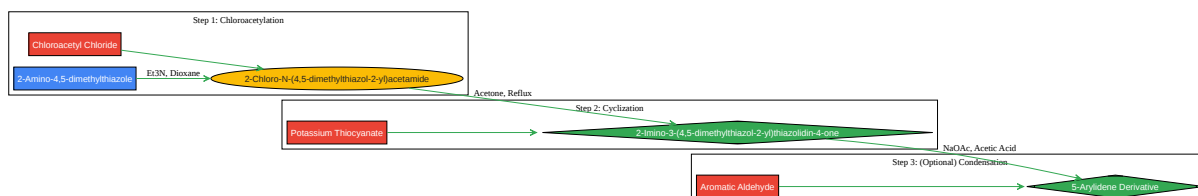
2-Amino-4,5-dimethylthiazole hydrobromide is a versatile heterocyclic building block employed in the synthesis of various biologically active molecules, including agrochemicals.[1] The thiazole moiety is a key structural feature in a range of fungicides, herbicides, and insecticides due to its ability to interact with various biological targets in pests and weeds.[2][3] This application note provides detailed protocols and data on the use of **2-amino-4,5-dimethylthiazole hydrobromide** and its analogs in the synthesis of agrochemically active compounds, with a primary focus on fungicides.

Fungicide Synthesis: Thiazolidinone Derivatives

One notable application of 2-aminothiazole derivatives is in the synthesis of fungicidal 2-imino-3-(thiazol-2-yl)-thiazolidin-4-ones. These compounds have demonstrated significant activity against a variety of agricultural fungi.[4][5] The synthesis involves a multi-step process starting from a 2-aminothiazole derivative.

Synthetic Pathway

The general synthetic route to produce these fungicidal compounds is outlined below. The process begins with the chloroacetylation of a 2-aminothiazole, followed by cyclization with potassium thiocyanate to form the thiazolidinone ring. Further reaction with aromatic aldehydes can yield 5-arylidene derivatives with potentially enhanced fungicidal activity.[4][5]



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Figure 1: General synthetic pathway for 2-imino-3-(thiazol-2-yl)-thiazolidin-4-one fungicides.

Experimental Protocols

Protocol 1: Synthesis of 2-Chloro-N-(4,5-dimethylthiazol-2-yl)acetamide

A detailed procedure for the synthesis of the chloroacetamide intermediate is as follows:

- To a solution of 2-amino-4,5-dimethylthiazole (or its hydrobromide salt neutralized with a base like triethylamine) (3 mmol) in 5 ml of dioxane, add triethylamine (3 mmol).
- Slowly add a solution of chloroacetyl chloride (3 mmol) in 5 ml of dioxane dropwise to the mixture.
- Stir the resulting mixture for 15 minutes at room temperature.
- Heat the mixture to 70–80 °C for 30 minutes.[6]

- After cooling, the solvent can be removed under reduced pressure, and the residue purified by recrystallization.

Protocol 2: Synthesis of 2-Imino-3-(4,5-dimethylthiazol-2-yl)thiazolidin-4-one

- A mixture of 2-chloro-N-(4,5-dimethylthiazol-2-yl)acetamide and potassium thiocyanate is refluxed in dry acetone.[\[4\]](#)
- The progress of the reaction can be monitored by thin-layer chromatography.
- Upon completion, the excess acetone is removed in vacuo.
- The residue is stirred with water, and the solid product is filtered, washed with water, and dried.
- The crude product can be purified by crystallization from a suitable solvent like ethanol.

Quantitative Data

The following table summarizes the yield and melting point data for a series of synthesized 2-imino-3-(4-arylthiazol-2-yl)-thiazolidin-4-ones and their 5-arylidene derivatives, demonstrating the efficiency of the synthetic route.

Compound ID	Ar Substituent	Ar' Substituent	Yield (%)	Melting Point (°C)
1a	4-Fluorophenyl	-	72	198-200
1b	4-Chlorophenyl	-	75	210-212
1c	4-Bromophenyl	-	78	220-222
1d	2,4-Dichlorophenyl	-	70	173-175
2a	4-Chlorophenyl	4-Nitrophenyl	75	260-262
2b	Phenyl	3-Nitrophenyl	68	248-250

Data adapted from a study on 2-imino-3-(4-arylthiazol-2-yl)-thiazolidin-4-ones.[\[4\]](#)

Fungicidal Activity

The synthesized thiazolidinone derivatives exhibit a broad spectrum of fungicidal activity against various plant pathogens. The data below presents the percentage inhibition of mycelial growth at a concentration of 50 ppm.

Compound ID	Fusarium oxysporum	Botrytis cinerea	Alternaria solani	Pyricularia oryzae
1a	65	70	62	58
1b	72	78	68	65
1c	75	82	71	68
1d	85	90	82	78
2a	92	95	88	85
2b	88	92	85	81

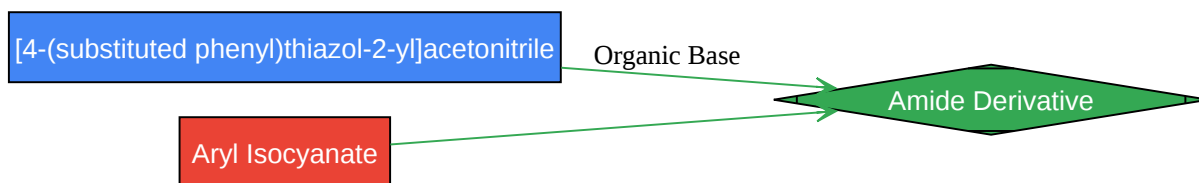
Data represents percentage inhibition and is adapted from fungicidal screening of similar thiazole derivatives.

Herbicide Synthesis: Amide Derivatives

2-Aminothiazole derivatives also serve as precursors for herbicides. For instance, novel amide derivatives containing a thiazole moiety have been synthesized and shown to possess herbicidal activity.^[2]

Synthetic Pathway

The synthesis typically involves the reaction of a [4-(substituted phenyl)thiazol-2-yl]acetonitrile with an aryl isocyanate, catalyzed by an organic base, to yield the corresponding amide derivative.^[2]



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Figure 2: Synthesis of amide-based herbicides from thiazole derivatives.

Herbicidal Activity

Preliminary bioassays of these amide derivatives have demonstrated herbicidal activity against common weeds such as *Echinochloa crusgalli* (barnyard grass) and *Amaranthus ascedense*. The herbicidal effect is typically evaluated by the percentage of growth inhibition at a specific concentration.^[2]

Conclusion

2-Amino-4,5-dimethylthiazole hydrobromide and its analogs are valuable intermediates in the synthesis of a diverse range of agrochemicals. The protocols and data presented here for the synthesis of fungicidal thiazolidinones and the overview of herbicide synthesis highlight the potential of this chemical scaffold in developing novel and effective crop protection agents. Further derivatization and biological screening of compounds based on the 2-aminothiazole core are promising avenues for future research in agrochemical discovery.

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References

- 1. researchgate.net [researchgate.net]
- 2. asianpubs.org [asianpubs.org]

- 3. researchgate.net [researchgate.net]
- 4. mdpi.com [mdpi.com]
- 5. researchgate.net [researchgate.net]
- 6. dspace.ifnmu.edu.ua [dspace.ifnmu.edu.ua]
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